Improving the performance of MSAB software on different hardware setups

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	MSAB
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MSAB Software Performance Enhancement: A Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize the performance of **MSAB** software on various hardware configurations.

Troubleshooting Guides & FAQs

This section addresses specific issues users may encounter, offering step-by-step solutions to enhance your software's performance.

General Performance Issues

Q1: My **MSAB** software is running slow or freezing during data extraction or analysis. What are the initial troubleshooting steps?

A1: Sluggish performance can often be attributed to several factors. Follow these initial steps to diagnose and resolve the issue:

- Check System Specifications: Ensure your hardware meets the recommended system requirements. **MSAB** provides minimum and recommended specifications for its software.[1]

Tech Support

- Update Software and Drivers: Make sure you are using the latest version of the **MSAB** software suite (XRY, XAMN, etc.) and that all your hardware drivers, especially for your graphics card and storage controllers, are up to date.

- Review Extraction Logs: The extraction log file in XRY contains a detailed timeline of the processes carried out during an extraction.[2][3] Analyzing this log can help identify errors or bottlenecks. You can access the log from the case overview screen in XRY or within XAMN. [2]

- Resource Monitoring: Use your operating system's resource monitor to check CPU, RAM, and disk usage during software operation. High resource consumption in any of these areas can indicate a performance bottleneck.

- Isolate the Issue: Determine if the slowness occurs with all cases or a specific large or complex case file. This can help determine if the issue is with the hardware or the data being processed.

Hardware-Specific Issues

Q2: I am performing a password cracking task in XRY Pro, and it is taking a very long time. How can I speed this up?

A2: Password cracking is a computationally intensive task. The most significant performance increase can be achieved by leveraging GPU acceleration.

- Utilize a Supported GPU: **MSAB**'s BruteStorm Surge technology uses the power of GPUs to accelerate password cracking tasks significantly, potentially reducing processing times from days to minutes.[4] Ensure you have a compatible and powerful GPU installed.

- Update Graphics Drivers: Always use the latest drivers for your graphics card to ensure optimal performance and compatibility.

Q3: Loading large case files in XAMN is slow. Would upgrading my storage help?

A3: Yes, your storage drive's speed is a critical factor in loading and analyzing large datasets.

- SSD vs. HDD: Solid-State Drives (SSDs), particularly NVMe SSDs, offer substantially faster read and write speeds compared to traditional Hard Disk Drives (HDDs). Upgrading to an SSD can dramatically reduce case file loading times and improve the overall responsiveness of XAMN when filtering and searching through large amounts of data.

Q4: The **MSAB** software is not detecting a connected mobile device. What should I do?

A4: Device connectivity issues are common in digital forensics.[5] XRY has a built-in tool to help resolve these problems.

- Run Device Cleanup: In XRY, navigate to the menu and select "Device Cleanup." This utility removes old USB drivers that may be causing conflicts. You can choose to clear USB or Bluetooth connections. After running the cleanup, attempt to connect the device again.[5]

- Check Cables and Ports: Ensure you are using high-quality USB cables and that the USB ports on your computer are functioning correctly.

Q5: I am experiencing intermittent software crashes. What could be the cause?

A5: Software crashes can be caused by hardware conflicts, corrupted software installations, or issues with the case file.

- Review Crash Reports: When the software crashes, it may generate a crash report or log file. This file contains detailed information about the state of the application at the time of the crash and can provide clues to the cause.[6]

- Reinstall Software: A corrupted installation can lead to instability. Try reinstalling the **MSAB** software.

- Test with a Different Case: To rule out a corrupted case file, try opening a different, known-good case file to see if the issue persists.

- Check for Overheating: Monitor your system's temperatures, especially the CPU and GPU, during intensive tasks. Overheating can lead to system instability and crashes.

Data Presentation: Hardware Performance Benchmarks

The following tables provide a summary of expected performance improvements with different hardware configurations. The data presented is illustrative, based on general performance principles and qualitative statements from **MSAB**, to demonstrate the potential impact of hardware upgrades. Actual performance may vary based on the specific task, dataset size, and other system variables.

Table 1: Impact of GPU Acceleration on XRY Pro Password Cracking

CPU Only (High-End)	With Mid-Range GPU (e.g., NVIDIA GeForce RTX 4060)	With High-End GPU (e.g., NVIDIA GeForce RTX 4080)
1x	~20x Faster	~50x Faster

This table illustrates the significant performance gains in password cracking operations when utilizing GPU acceleration with **MSAB**'s BruteStorm Surge technology.[4][7]

Table 2: Effect of Storage Type on XAMN Large Case File (10GB) Loading Times

7200 RPM HDD	SATA SSD	NVMe SSD
~ 120 seconds	~ 30 seconds	~ 15 seconds

This table demonstrates the substantial reduction in loading times for large case files in XAMN when using progressively faster storage technologies.

Table 3: Recommended Hardware Configurations for Optimal Performance

Component	Minimum Requirement	Recommended for Standard Use	High-Performance Workstation
CPU	Intel Core i3 (6th Gen) or equivalent[1]	Intel Core i7/AMD Ryzen 7 (Latest Gen)	Intel Core i9/AMD Ryzen 9 (Latest Gen)
RAM	8 GB[1]	32 GB	64 GB or more
Storage	500 GB HDD[1]	1 TB NVMe SSD	2 TB+ NVMe SSD
GPU	Integrated Graphics	NVIDIA GeForce RTX 4060 or equivalent	NVIDIA GeForce RTX 4080 or equivalent

Experimental Protocols: Benchmarking MSAB Software Performance

To quantitatively assess the performance of **MSAB** software on your hardware, follow these standardized protocols. These are designed to provide reproducible results for comparison.

Protocol 1: XRY Data Extraction Speed

- Objective: To measure the time taken to perform a full logical and physical extraction from a standardized mobile device.

- Materials:

  - Standardized test mobile device (e.g., a specific model with a known operating system and data load).

  - **MSAB** XRY software.

  - High-quality USB cable.

  - Computer with the hardware configuration to be tested.

- Methodology:

  1. Ensure the test device is fully charged and in a known state (e.g., factory reset and then loaded with a standard dataset).

2. Connect the device to the computer and launch XRY.

3. Select the appropriate device profile.

4. Initiate a full logical and physical extraction.

5. Start a stopwatch at the beginning of the extraction process.

6. Stop the stopwatch once the extraction is complete and the summary screen is displayed.

7. Record the total time taken.

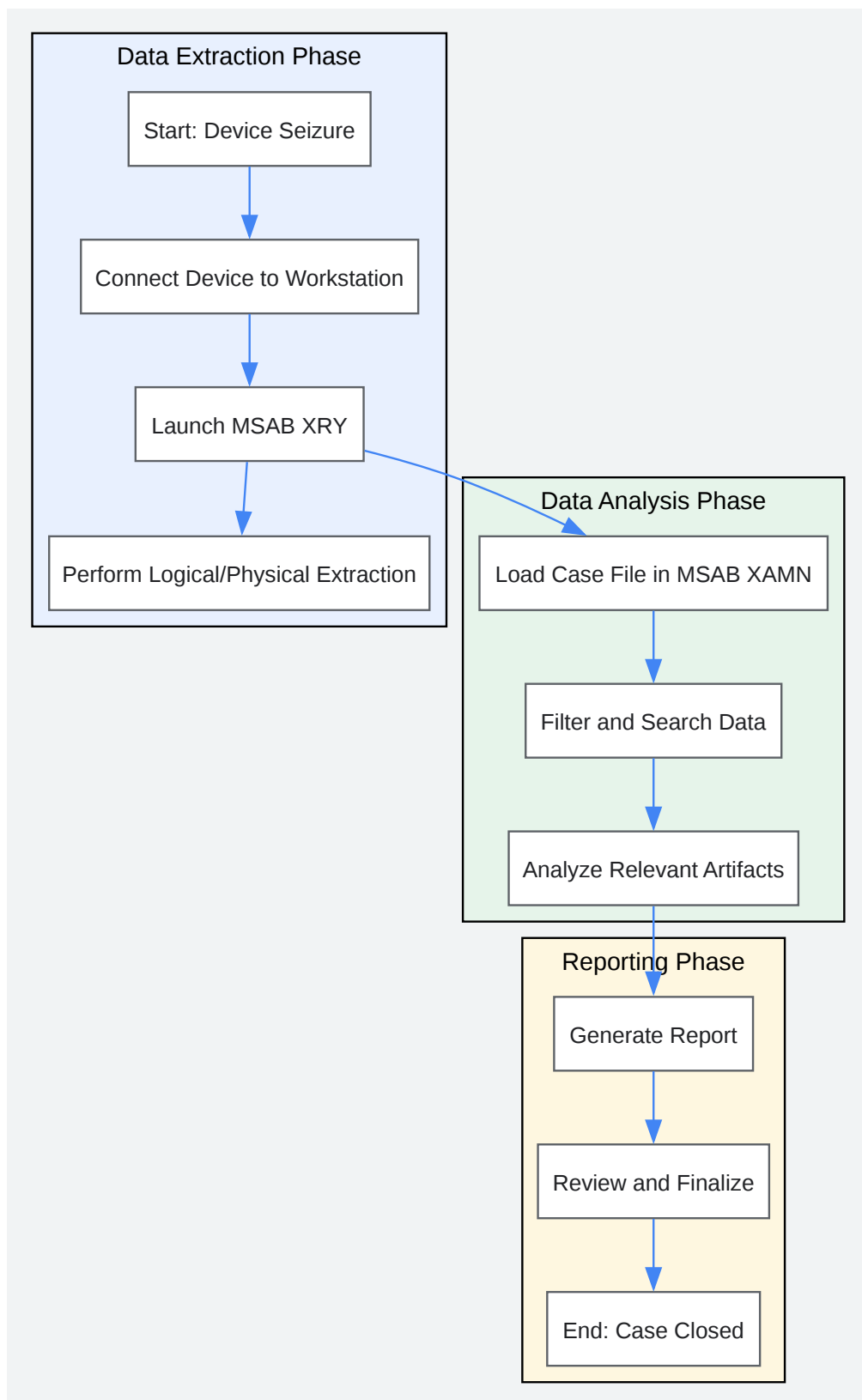8. Repeat the extraction three times and calculate the average time to ensure consistency.

Protocol 2: XAMN Case File Loading and Initial Analysis Speed

- Objective: To measure the time taken to load a large case file and perform an initial indexing and filtering operation in XAMN.

- Materials:

  - A standardized large XRY case file (e.g., >10GB).

  - **MSAB** XAMN software.

  - Computer with the hardware configuration to be tested.

- Methodology:

  1. Ensure no other resource-intensive applications are running.

  2. Launch XAMN.

  3. Start a stopwatch and simultaneously open the standardized large case file.

  4. Stop the stopwatch once the case file is fully loaded and the interface is responsive.

  5. Record the loading time.

6. Immediately apply a complex filter (e.g., filter by a specific date range and keyword).

7. Start a stopwatch as you apply the filter.

8. Stop the stopwatch once the filtering is complete and the results are displayed.

9. Record the filtering time.

10. Repeat the process three times and calculate the average times.
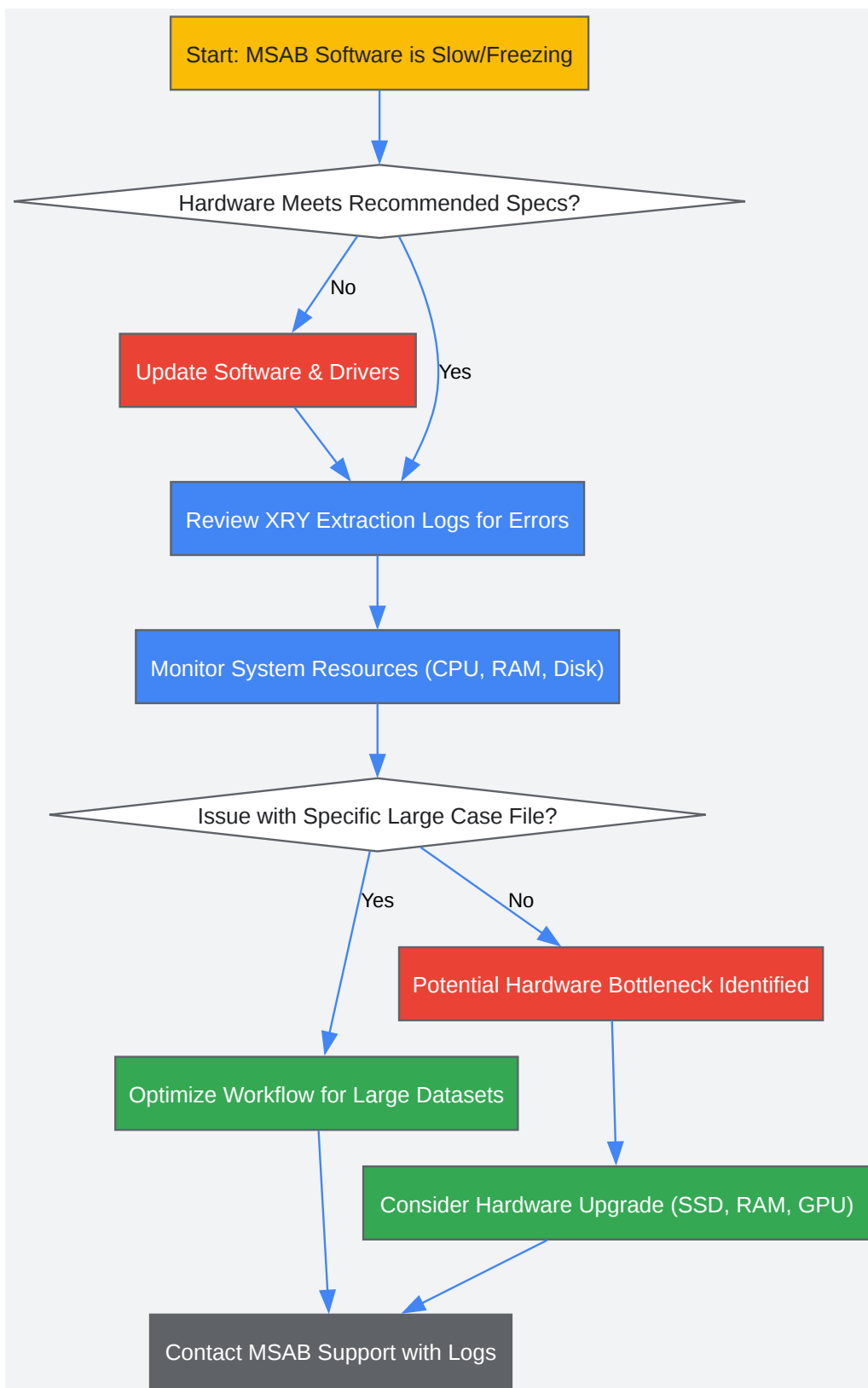
Visualizations

Digital Forensics Workflow

Data Extraction Phase

Start: Device Seizure

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Connect Device to Workstation

↓

Launch MSAB XRY

↓

Perform Logical/Physical Extraction

Data Analysis Phase

Load Case File in MSAB XAMN

↓

Filter and Search Data

↓

Analyze Relevant Artifacts

Reporting Phase

Generate Report

↓

Review and Finalize

↓

End: Case Closed

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Caption: A high-level overview of the digital forensics workflow using **MSAB** software.

Tech Support

Troubleshooting Decision Pathway for Slow Performance

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Caption: A decision tree to diagnose and resolve **MSAB** software performance issues.

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References

- 1. FAQ - MSAB [msab.com]

- 2. m.youtube.com [m.youtube.com]

- 3. m.youtube.com [m.youtube.com]

- 4. Introducing new releases of XRY, XAMN, and XEC [msab.com]

- 5. Computer Forensics Tool Testing Program (CFTT) | NIST [nist.gov]

- 6. blog.silverpc.hu [blog.silverpc.hu]

- 7. msab.com [msab.com]

- To cite this document: BenchChem. [Improving the performance of MSAB software on different hardware setups]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677543#improving-the-performance-of-msab-software-on-different-hardware-setups]

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